

# Fenchone-d3 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Fenchone-d3

Cat. No.: B12365830

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## Fenchone-d3: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **Fenchone-d3**. While a specific Safety Data Sheet (SDS) for **Fenchone-d3** is not readily available, the safety profile of its non-deuterated counterpart, Fenchone, serves as a reliable surrogate for assessing its hazards. The substitution of three hydrogen atoms with deuterium is not expected to significantly alter the compound's fundamental chemical reactivity or toxicity. This guide synthesizes available data on Fenchone and incorporates best practices for handling deuterated compounds to ensure the safety of laboratory personnel and the integrity of the product.

## Chemical and Physical Properties

Fenchone is a bicyclic monoterpene ketone.<sup>[1]</sup> It exists as two enantiomers: (+)-Fenchone (or d-Fenchone) and (-)-Fenchone (or l-Fenchone).<sup>[1]</sup> The racemic mixture is referred to as dl-Fenchone.<sup>[1]</sup> Fenchone is a colorless to pale yellow oily liquid with a camphor-like odor.<sup>[2][3]</sup>

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O	
Molecular Weight	152.23 g/mol	
Boiling Point	192-194 °C	
Melting Point	5-6 °C	
Flash Point	60-62 °C (140-144 °F)	
Density	0.940-0.948 g/mL at 25 °C	
Solubility	Insoluble in water; Soluble in ethanol, propylene glycol, and vegetable oils.	
Vapor Pressure	0.463 mmHg at 25 °C (estimated)	

## Hazard Identification and GHS Classification

Fenchone is generally considered a combustible liquid. The toxicological properties have not been fully investigated, but it may cause irritation to the eyes, skin, and respiratory tract.

GHS Classification (for Fenchone):

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour.

Note: GHS classification may vary between suppliers.

## Handling and Storage Precautions

Proper handling and storage are crucial to maintain the chemical and isotopic integrity of **Fenchone-d3** and to ensure the safety of personnel.

## General Handling

- Ventilation: Use in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses with side-shields or chemical goggles.
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly.
  - Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.

## Storage

- Temperature: Store in a cool, dry, well-ventilated place away from heat and sources of ignition.
- Containers: Keep containers tightly closed. For deuterated compounds, it is recommended to store them in amber vials or other light-protecting containers to prevent degradation from light exposure.
- Incompatible Materials: Avoid contact with strong oxidizing agents.
- Isotopic Integrity: To prevent isotopic dilution through hydrogen-deuterium (H-D) exchange, it is imperative to handle and store deuterated compounds under a dry, inert atmosphere (e.g., nitrogen or argon) and avoid contact with atmospheric moisture.

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms persist.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical attention.

## Fire and Explosion Hazard Data

Fenchone is a combustible liquid.

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Do not use a solid water stream as it may scatter and spread the fire.
- **Firefighting Procedures:** Wear self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to cool unopened containers.
- **Hazardous Combustion Products:** Carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).

## Accidental Release Measures

- **Personal Precautions:** Remove all sources of ignition. Wear appropriate personal protective equipment. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

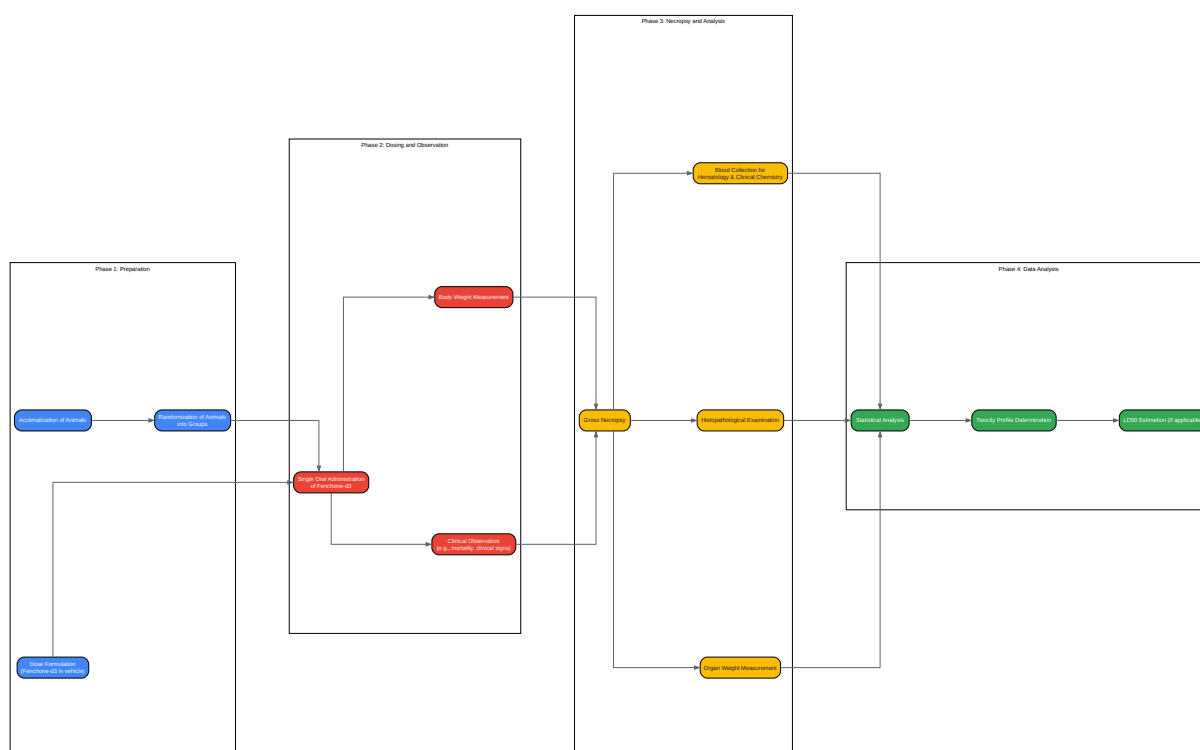
- Spill Cleanup: Absorb the spill with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.

## Experimental Protocols

### Acute Oral Toxicity Study (Based on OECD Guideline 425)

A recent study evaluated the acute toxicity of Fenchone in rats following OECD guideline 425. A single dose of 2000 mg/kg was orally administered to the rats. The study monitored for changes in hematological and biochemical parameters, as well as oxidative stress markers in various organs. This type of study provides critical information for determining the LD50 (lethal dose, 50%) of a substance.

The following diagram illustrates a generalized workflow for an acute oral toxicity study.

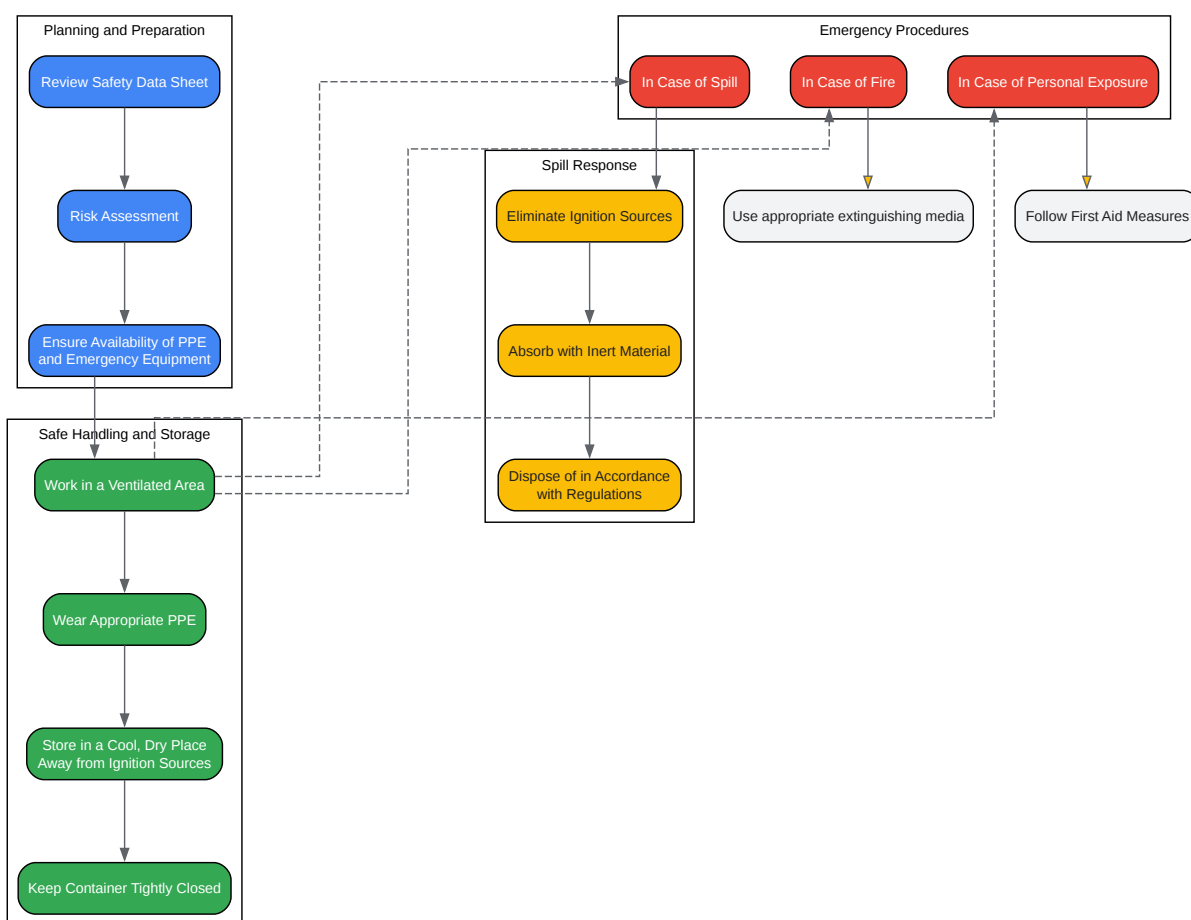


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Caption: Workflow for an Acute Oral Toxicity Study.

## Logical Flow of Handling Precautions

The following diagram illustrates the logical flow of handling precautions for **Fenchone-d3**, from general safety measures to specific emergency responses.

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Caption: Logical Flow of **Fenchone-d3** Handling Precautions.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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